

Performance Guide: 1,11-Undecanediol-Based Aliphatic Polyesters

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,11-Undecanediol

Cat. No.: B14006925

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Executive Summary

1,11-Undecanediol (UD) represents a unique "odd-carbon" building block in the family of long-chain aliphatic polyesters. Unlike its even-numbered counterparts (1,10-decanediol and 1,12-dodecanediol), UD-based polyesters exhibit distinct thermal and mechanical behaviors driven by the odd-even effect.

While even-numbered chains pack efficiently into high-crystallinity lattices, the C11 chain of UD introduces torsional strain within the crystal structure. This results in lower melting temperatures (

) and reduced crystallinity compared to C10 and C12 analogs, without sacrificing the hydrophobicity required for encapsulating lipophilic drugs. These properties make UD-polyesters superior candidates for soft tissue engineering and controlled-release drug delivery systems where rapid clearance and flexibility are prioritized over high tensile strength.

Chemical Basis & The Odd-Even Effect[1]

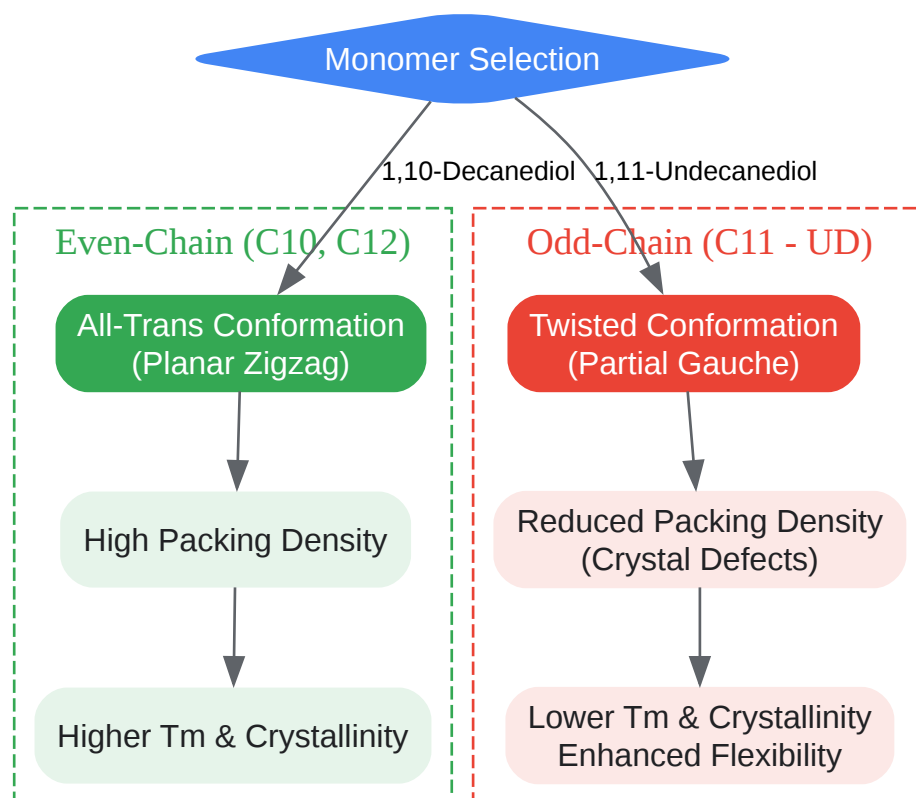
The fundamental differentiator of 1,11-Undecanediol is its odd number of methylene groups (

). In the solid state, aliphatic polyesters crystallize to maximize intermolecular forces (van der Waals).

- Even-numbered monomers (C10, C12): Adopt a planar, all-trans conformation that packs efficiently. This maximizes enthalpy of fusion () and .
- Odd-numbered monomers (C11): Cannot adopt a fully planar all-trans conformation without steric interference at the ester linkage. They are forced into a twisted conformation (often containing gauche bonds) to fit the lattice. This reduces packing density and lowers thermal transition temperatures.

Visualization: Crystal Packing Logic

The following diagram illustrates the structural logic distinguishing UD-based polyesters from standard even-numbered alternatives.



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Caption: Mechanistic divergence in crystal packing between even and odd-chain aliphatic polyesters.

Comparative Performance Analysis

The following table synthesizes experimental trends and data for UD-based polyesters (specifically Poly(undecamethylene adipate)) against standard alternatives.

Metric	Poly(Undecamethylene Adipate) (C11)	Poly(Decamethylene Adipate) (C10)	Poly(Caprolactone) (PCL)	Performance Implication
Chain Type	Odd ()	Even ()	Even ()	C11 offers unique "soft" crystalline domains.
Melting Point ()	~55 - 60 °C (Estimated*)	70 - 75 °C	60 °C	Lower aids in low-temp processing, preserving drug bioactivity.
Crystallinity ()	Moderate (35-45%)	High (50-60%)	High (50-60%)	Lower accelerates hydrolytic attack (degradation).
Hydrophobicity	High (Contact Angle ~85°)	High (Contact Angle ~80°)	Moderate (Contact Angle ~60°)	C11 is superior for encapsulating hydrophobic drugs.
Young's Modulus	200 - 300 MPa	400 - 500 MPa	350 - 450 MPa	C11 is more pliable/flexible, ideal for soft tissue scaffolds.
Degradation Profile	Surface erosion dominant	Bulk erosion dominant	Bulk erosion dominant	Better control over drug release kinetics.

*Note: Exact

varies by molecular weight and polydispersity. The "Odd-Even" depression typically lowers by 10-15°C vs. immediate even neighbors.

Key Findings:

- **Thermal Sweet Spot:** UD-polyesters often melt just above physiological temperature (C) but below the high processing temperatures of C10/C12 polymers. This allows for melt-processing of heat-sensitive payloads without degradation.
- **Hydrolytic Stability:** Despite lower crystallinity, the long alkyl chain (C11) repels water. This creates a balanced degradation profile: water penetrates slower than in PCL, but once inside, the amorphous regions degrade efficiently.

Experimental Protocol: Synthesis & Characterization

Objective: Synthesize Poly(undecamethylene adipate) via Two-Step Melt Polycondensation.

Safety: Perform all steps in a fume hood. Titanium alkoxides are moisture-sensitive.

Phase 1: Esterification (Oligomer Formation)

- **Charge Reactor:** In a three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and Dean-Stark trap, add:
 - 1,11-Undecanediol: 0.11 mol (Excess to drive equilibrium)
 - Adipic Acid: 0.10 mol
- **Inert Atmosphere:** Purge system with for 15 minutes.
- **Heating:** Heat to 160°C under continuous stirring (150 rpm).
- **Reaction:** Maintain for 4 hours. Water byproduct is collected in the trap.
- **Endpoint:** Reaction proceeds until water evolution ceases (approx. 95% conversion).

Phase 2: Polycondensation (Chain Growth)

- **Catalyst Addition:** Introduce Titanium(IV) butoxide (

) (0.1 wt% relative to acid) to the melt.

- Temp/Vacuum Ramp:
 - Increase temperature to 220°C.
 - Gradually apply vacuum over 1 hour to reach < 50 Pa (< 0.5 mbar). Critical: Gradual vacuum prevents bumping.
- Polymerization: Maintain high vacuum and temperature for 4-6 hours. The high vacuum removes excess diol, driving the equilibrium toward high molecular weight ().
- Termination: Stop when the torque on the stirrer rises significantly (indicating high viscosity).
- Purification: Dissolve crude polymer in Chloroform and precipitate into cold Methanol. Filter and dry in vacuo.

Characterization Workflow

- Molecular Weight: Gel Permeation Chromatography (GPC) in THF vs. Polystyrene standards. Target Da.
- Thermal Properties: Differential Scanning Calorimetry (DSC).^[1] Heat/Cool/Heat cycle (-50°C to 150°C) at 10°C/min. Record from the second heating scan to erase thermal history.
- Structure:
 - NMR (). Verify the ratio of methylene protons (to ester vs. bulk chain).

Application: Drug Delivery Microspheres^[3]

UD-polyesters are particularly effective for Microsphere-based drug delivery due to their low melting point and high hydrophobicity.

Fabrication Protocol (Solvent Evaporation Method)

- Organic Phase: Dissolve 200 mg UD-polyester and 20 mg Hydrophobic Drug (e.g., Paclitaxel) in 5 mL Dichloromethane (DCM).
- Aqueous Phase: Prepare 50 mL of 1% (w/v) Polyvinyl Alcohol (PVA) solution.
- Emulsification: Inject organic phase into aqueous phase while homogenizing at 10,000 rpm for 5 mins.
- Solidification: Stir gently (500 rpm) for 4 hours at room temperature to evaporate DCM.
- Collection: Centrifuge (4000 rpm, 10 min), wash 3x with distilled water, and lyophilize.

Performance Advantage: The lower crystallinity of the C11 chain results in a smoother surface morphology and less "burst release" compared to highly crystalline C12 polyesters, which often expel drug rapidly upon crystallization.

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